

Formation of Glyceric Acid in Interstellar Space: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glyceric acid

Cat. No.: B3427537

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

Executive Summary

Glyceric acid [$\text{HOCH}_2\text{CH}(\text{OH})\text{COOH}$], the simplest sugar acid, is a molecule of profound significance to contemporary biochemistry, playing a pivotal role in metabolic pathways such as glycolysis.[1][2][3] Its detection in carbonaceous meteorites, with abundances comparable to amino acids, strongly suggests an extraterrestrial origin and a potential role in the prebiotic chemistry that led to life on Earth.[1][2] This technical guide provides an in-depth analysis of the recently elucidated formation mechanism of **glyceric acid** in interstellar ice analogs. It details the experimental protocols, presents key quantitative data, and visualizes the core chemical pathways, offering a comprehensive resource for researchers in astrochemistry, prebiotic chemistry, and related fields. The abiotic synthesis of this key biomolecule from simple, ubiquitous precursors in deep space highlights a plausible pathway for the formation and delivery of life's building blocks to early Earth.[3][4]

Core Synthesis Pathway in Interstellar Ices

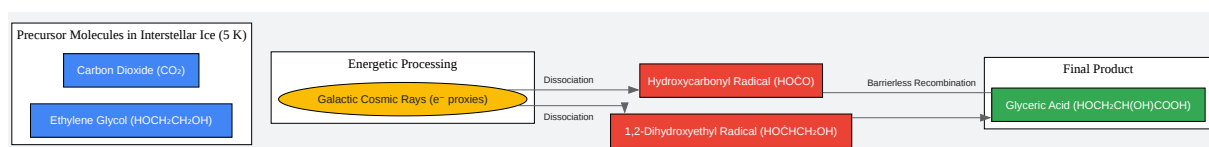
Recent laboratory studies have demonstrated the first successful abiotic synthesis of racemic **glyceric acid** under conditions mimicking those found in cold, dense molecular clouds.[1][2][3][5] The formation occurs in low-temperature (5 K) interstellar ice analogs composed of carbon dioxide (CO_2) and ethylene glycol ($\text{HOCH}_2\text{CH}_2\text{OH}$) when subjected to ionizing radiation.[1][5] This energetic processing simulates the effect of galactic cosmic rays (GCRs) penetrating the icy mantles of interstellar dust grains.[3][4]

The key mechanism is a barrierless radical-radical recombination reaction. The process is initiated by the energetic electrons dissociating the precursor molecules to form highly reactive radical species.[1] Specifically, the synthesis of **glyceric acid** proceeds through the carbon-carbon bond coupling of the hydroxycarbonyl radical ($\text{HO}\dot{\text{C}}\text{O}$) and the 1,2-dihydroxyethyl radical ($\text{HO}\dot{\text{C}}\text{HCH}_2\text{OH}$).[1][3]

The overall reaction can be summarized as follows:

- Radical Formation:
 - $\text{CO}_2 + \text{e}^- \rightarrow \text{HO}\dot{\text{C}}\text{O} + \text{other products}$
 - $\text{HOCH}_2\text{CH}_2\text{OH} + \text{e}^- \rightarrow \text{HO}\dot{\text{C}}\text{HCH}_2\text{OH} + \text{H}$
- Radical-Radical Recombination:
 - $\text{HO}\dot{\text{C}}\text{O} + \text{HO}\dot{\text{C}}\text{HCH}_2\text{OH} \rightarrow \text{HOCH}_2\text{CH}(\text{OH})\text{COOH}$ (**Glyceric Acid**)

This non-equilibrium reaction pathway, driven by cosmic ray proxies, provides a viable route to forming complex sugar acids from simple, abundant interstellar molecules.[1][2]



[Click to download full resolution via product page](#)

*Formation pathway of **glyceric acid** in interstellar ice analogs.*

Quantitative Data

The identification and characterization of **glyceric acid** formed in laboratory simulations rely on precise mass spectrometry data. The following table summarizes the key quantitative

parameters for the detection of **glyceric acid** and its isomer, 2-hydroxyethyl hydrogen carbonate, which was also formed in the experiments.^[1] Additionally, the table includes the measured abundance of **glyceric acid** in the Murchison meteorite for comparison.

Parameter	Glyceric Acid (1)	2-Hydroxyethyl hydrogen carbonate (18)	Source
Molecular Formula	C ₃ H ₆ O ₄	C ₃ H ₆ O ₄	-
Mass-to-Charge Ratio (m/z)	106	106	^[1]
Computed Adiabatic Ionization Energy (eV)	9.69 - 10.17	9.79 - 11.09	^[1]
Meteoritic Abundance (Murchison)	80 nmol g ⁻¹	Not Reported	^[1]

Experimental Protocol: Simulation of Interstellar Glyceric Acid Synthesis

The following protocol outlines the methodology for the laboratory synthesis of **glyceric acid** under simulated interstellar conditions.^{[1][4]} This procedure is based on the experiments conducted at the W. M. Keck Research Laboratory in Astrochemistry at the University of Hawaii at Mānoa.^{[3][5]}

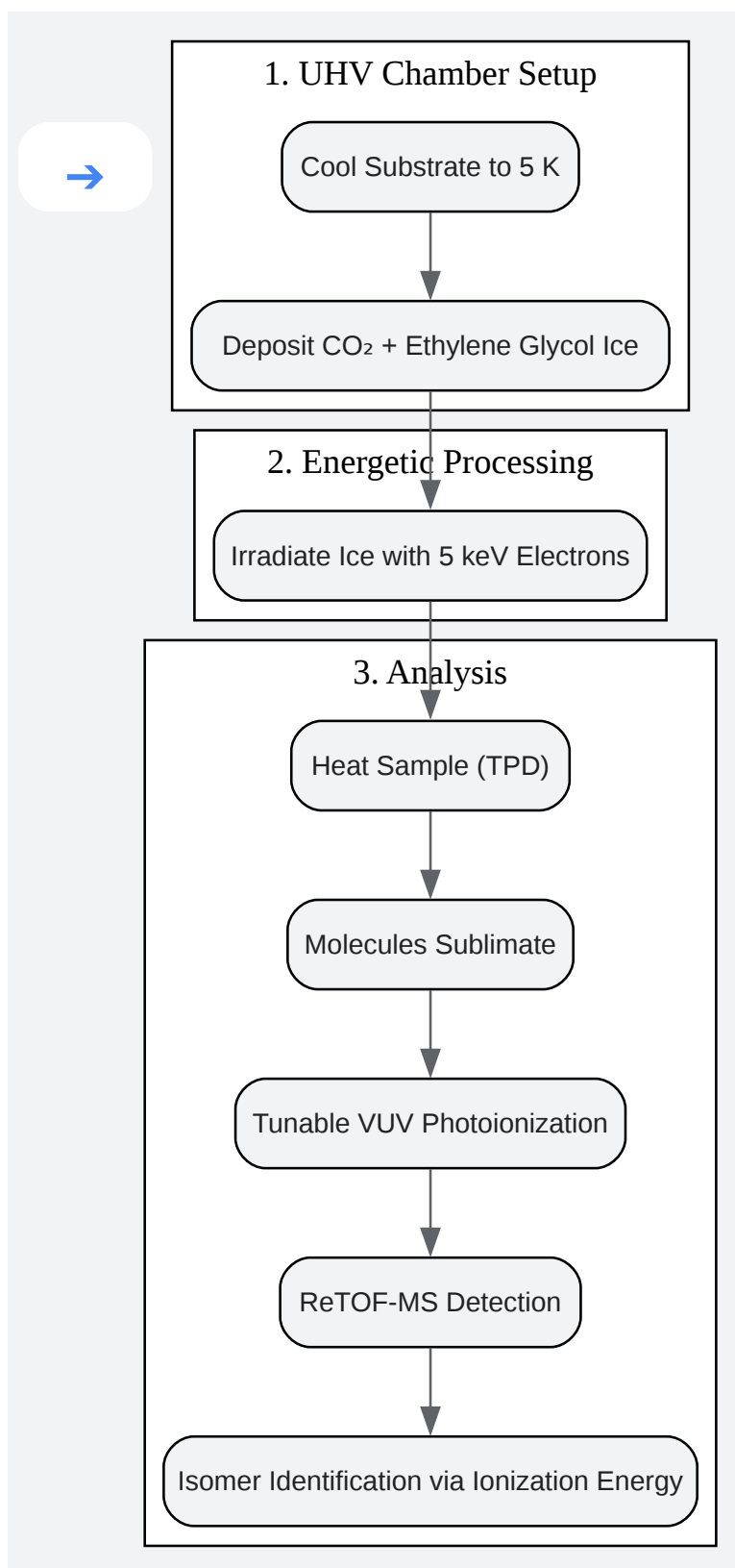
3.1. Apparatus:

- Ultra-high vacuum (UHV) chamber maintained at pressures of $\sim 10^{-10}$ torr.
- Polished silver substrate mounted on a closed-cycle helium cryostat, capable of reaching temperatures of 5 K.
- Gas deposition system for introducing precursor molecules.
- Electron gun (5 keV) to simulate secondary electrons generated by galactic cosmic rays.

- Tunable vacuum ultraviolet (VUV) photoionization source.
- Reflectron time-of-flight mass spectrometer (ReTOF-MS) for product detection.

3.2. Procedure:

- **Substrate Preparation:** The silver substrate is cooled to a stable temperature of 5 K within the UHV chamber.
- **Ice Deposition:** A gas mixture of carbon dioxide (CO₂) and ethylene glycol (HOCH₂CH₂OH) is prepared and deposited onto the cold substrate, forming an amorphous ice layer of a few hundred nanometers in thickness.
- **Irradiation:** The ice analog is irradiated with 5 keV electrons for a specified duration (e.g., 60 minutes) with a defined beam current (e.g., 50 nA). This simulates the energetic processing that occurs over millions of years in a cold molecular cloud.^[1]
- **Temperature-Programmed Desorption (TPD):** Following irradiation, the sample is heated at a controlled rate (e.g., 0.5 K min⁻¹). As the temperature increases, molecules sublime from the ice into the gas phase.
- **Photoionization and Detection:** The desorbed neutral molecules pass into the ionization region of the ReTOF-MS. They are ionized by a tunable VUV photon beam.
- **Isomer-Selective Analysis:** The photon energy is systematically varied. By comparing the signal intensity at different ionization energies with the computed adiabatic ionization energies of potential isomers, specific molecules like **glyceric acid** can be unambiguously identified.^{[1][2]} The mass spectrometer records the mass-to-charge ratio of the resulting ions, confirming the presence of molecules with the mass of **glyceric acid** (m/z = 106).



[Click to download full resolution via product page](#)

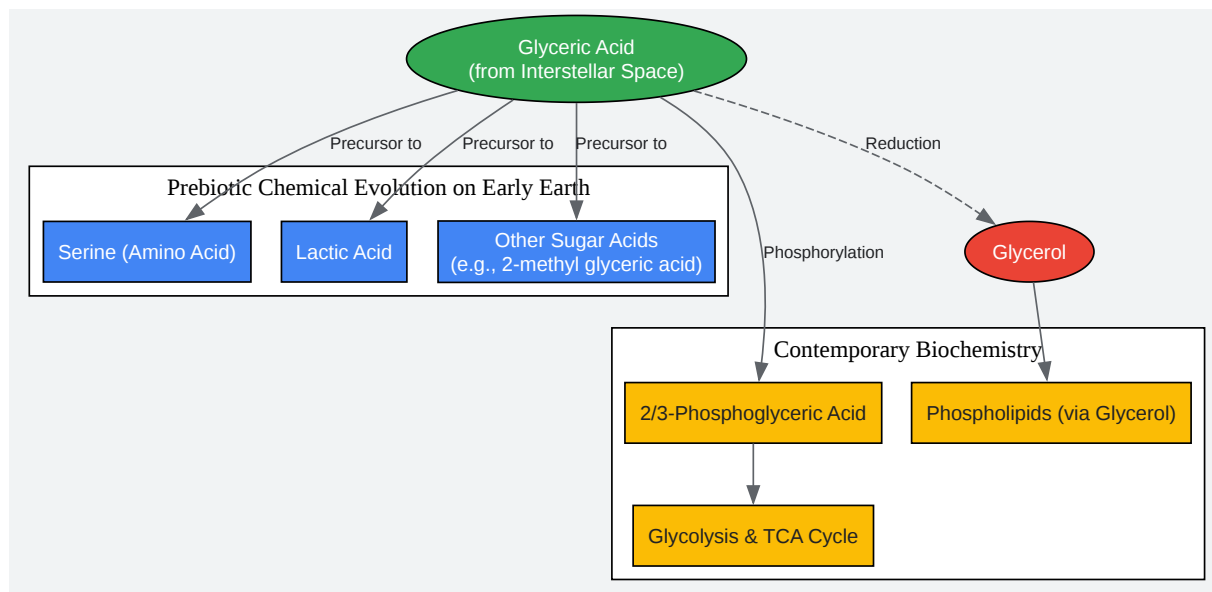
Workflow for the experimental synthesis and detection of **glyceric acid**.

Astrobiological Significance and Future Directions

The formation of **glyceric acid** in interstellar ices is a significant finding for astrobiology.[3] It demonstrates that a key metabolite can be synthesized abiotically in space and potentially delivered to nascent planets like early Earth via meteorites and comets.[3][4] Once delivered, **glyceric acid** could have participated in prebiotic chemical networks. It serves as a plausible precursor for other critical biomolecules, including the proteinogenic amino acid serine and other sugar acids like lactic acid.[1][3]

The racemic nature of the synthesized **glyceric acid** is consistent with findings for other organic molecules in meteorites.[5] While life on Earth exhibits homochirality, the delivery of racemic mixtures could have provided the raw materials for subsequent selection processes to act upon.

Future research will likely focus on detecting **glyceric acid** directly in interstellar clouds using telescopes like the Atacama Large Millimeter/submillimeter Array (ALMA).[3][5] Further laboratory experiments are needed to explore the full range of products that can be formed from **glyceric acid** under various prebiotic conditions and to investigate its stability and evolution in planetary environments. Understanding these pathways is crucial for piecing together the complex puzzle of the origins of life.[3]



[Click to download full resolution via product page](#)

The role of **glyceric acid** as a precursor in prebiotic and biochemical pathways.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. uhmreactiondynamics.org [uhmreactiondynamics.org]
- 2. Interstellar formation of glyceric acid [HOCH₂CH(OH)COOH]—The simplest sugar acid - PMC [pmc.ncbi.nlm.nih.gov]
- 3. astrobiology.com [astrobiology.com]
- 4. The RNA World and other origin-of-life theories. by Brig Klyce [panspermia.org]

- 5. Amino acids of the Murchison meteorite: II. Five carbon acyclic primary beta-, gamma-, and delta-amino alkanoic acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Formation of Glyceric Acid in Interstellar Space: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427537#glyceric-acid-formation-in-interstellar-space]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com